

Molybdenum(VI) Tetrachloride Oxide: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: *Molybdenum(VI) tetrachloride oxide*

Cat. No.: *B083535*

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CAS Number: 13814-75-0

Abstract

This technical guide provides an in-depth overview of **Molybdenum(VI) tetrachloride oxide** (MoOCl_4), an inorganic compound with significant applications in catalysis and materials science. This document is intended for researchers, scientists, and drug development professionals, offering a detailed summary of the compound's properties, synthesis, and key applications. It includes structured data tables for easy reference, detailed experimental protocols for its primary uses, and visualizations of key processes to facilitate understanding.

Introduction

Molybdenum(VI) tetrachloride oxide, also known by synonyms such as Molybdenum oxytetrachloride and Tetrachlorooxomolybdenum, is a volatile, moisture-sensitive, green crystalline solid.^[1] With molybdenum in its highest +6 oxidation state, this compound serves as a versatile precursor and catalyst in various chemical transformations. Its reactivity as a Lewis acid and its role in redox reactions make it a valuable tool in both academic and industrial research. This guide will explore its fundamental characteristics and delve into its practical applications, providing researchers with the necessary information for its effective utilization.

Physicochemical Properties

A summary of the key physical and chemical properties of **Molybdenum(VI) tetrachloride oxide** is presented in Table 1. This data is essential for the safe handling, storage, and application of the compound.

Property	Value	Reference(s)
Chemical Formula	MoOCl ₄	
CAS Number	13814-75-0	
Molecular Weight	253.75 g/mol	
Appearance	Green powder or crystals	[2]
Melting Point	100-101 °C	
Solubility	Soluble in water (with hydrolysis)	[3]
Sensitivity	Highly sensitive to air and moisture	[4]
Storage Temperature	2-8 °C	[2][5]
Purity (typical)	≥ 97%	[2][6]

Synthesis of Molybdenum(VI) Tetrachloride Oxide

Molybdenum(VI) tetrachloride oxide can be synthesized through several methods. The most common laboratory-scale preparations involve the chlorination of molybdenum trioxide or the oxidation of molybdenum pentachloride.

Chlorination of Molybdenum Trioxide

One established method involves the direct chlorination of molybdenum trioxide (MoO₃) using a chlorinating agent such as thionyl chloride (SOCl₂).

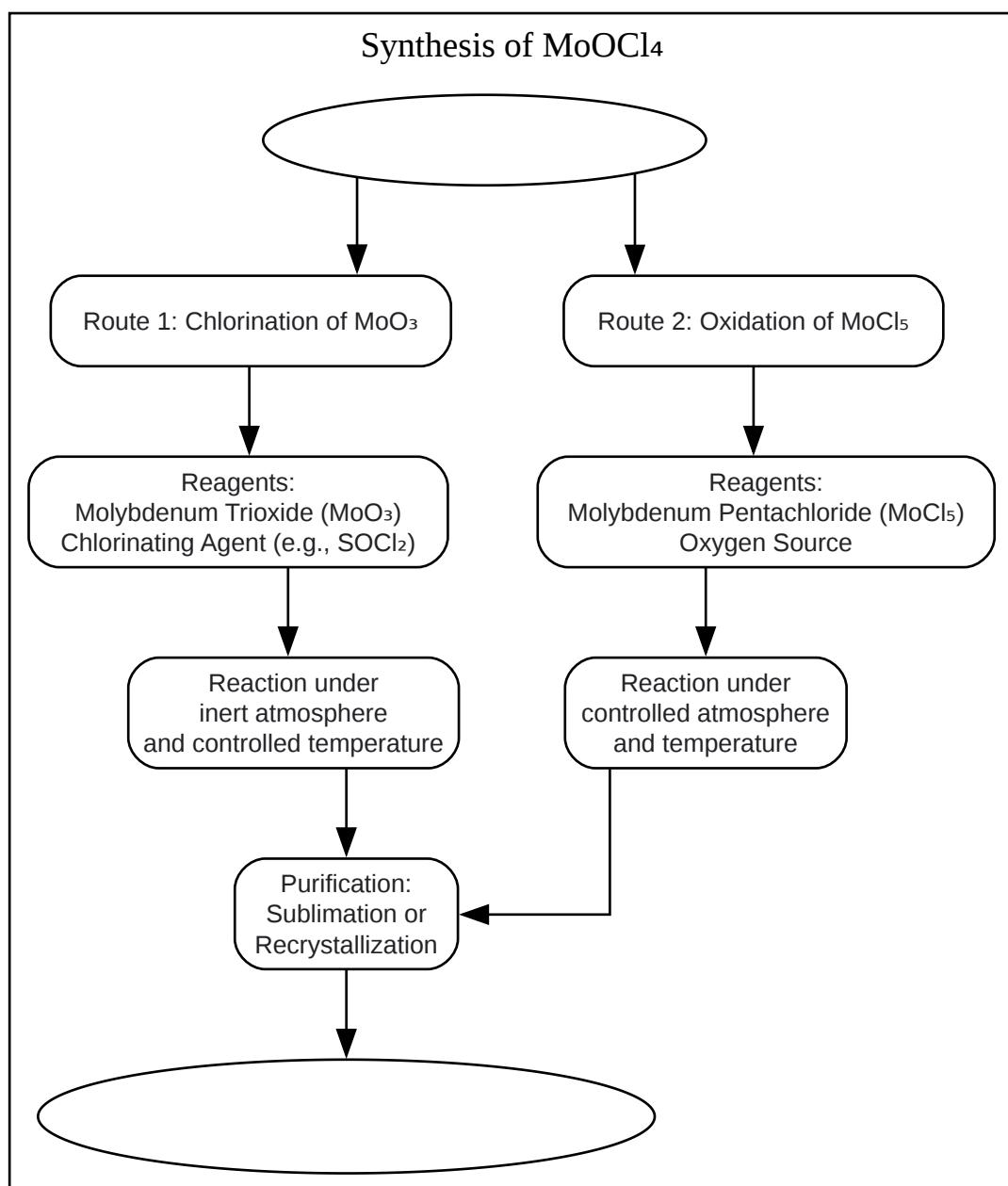
- Reaction: MoO₃ + 2 SOCl₂ → MoOCl₄ + 2 SO₂

Oxidation of Molybdenum Pentachloride

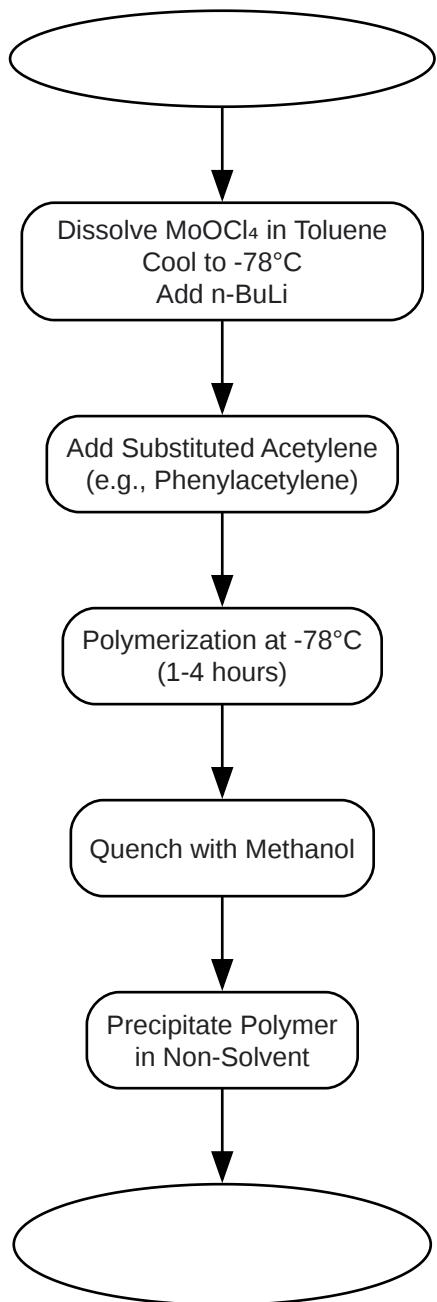
An alternative synthesis route is the controlled oxidation of molybdenum pentachloride (MoCl_5) with a suitable oxygen source.

- Reaction: $2 \text{MoCl}_5 + \text{O}_2 \rightarrow 2 \text{MoOCl}_4 + \text{Cl}_2$

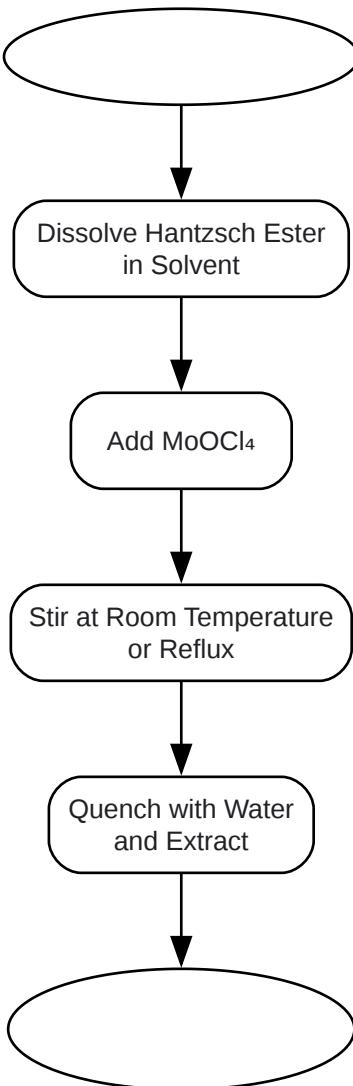
A logical workflow for a typical synthesis is depicted below.

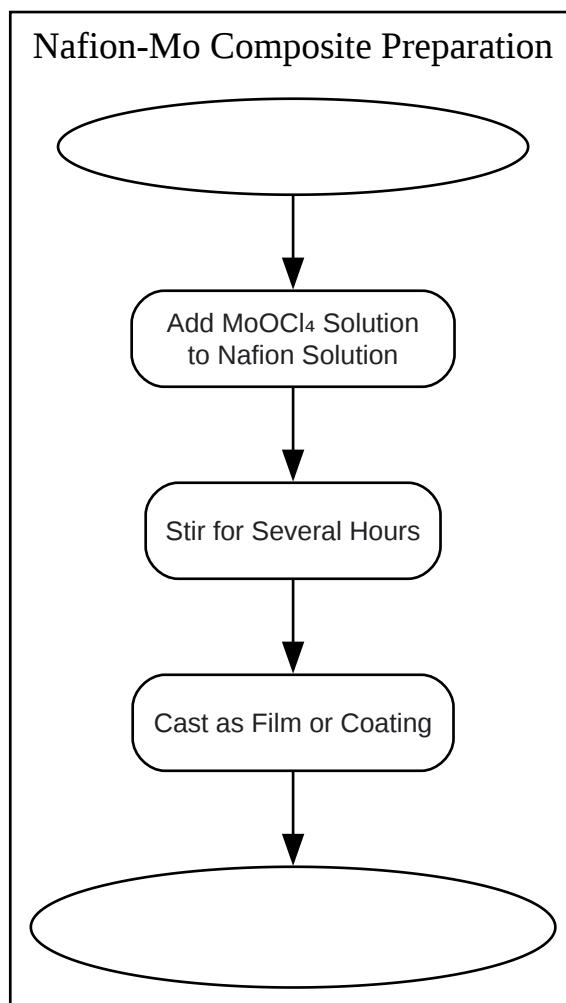


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